

2,4,6-triphenylaniline NMR spectrum and characterization

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Compound Focus: 2,4,6-Triphenylaniline

CAS No.: 6864-20-6

Cat. No.: S573931

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Chemical Identification and Properties

The table below summarizes the core identifiers and physical properties of **2,4,6-triphenylaniline** from the search results.

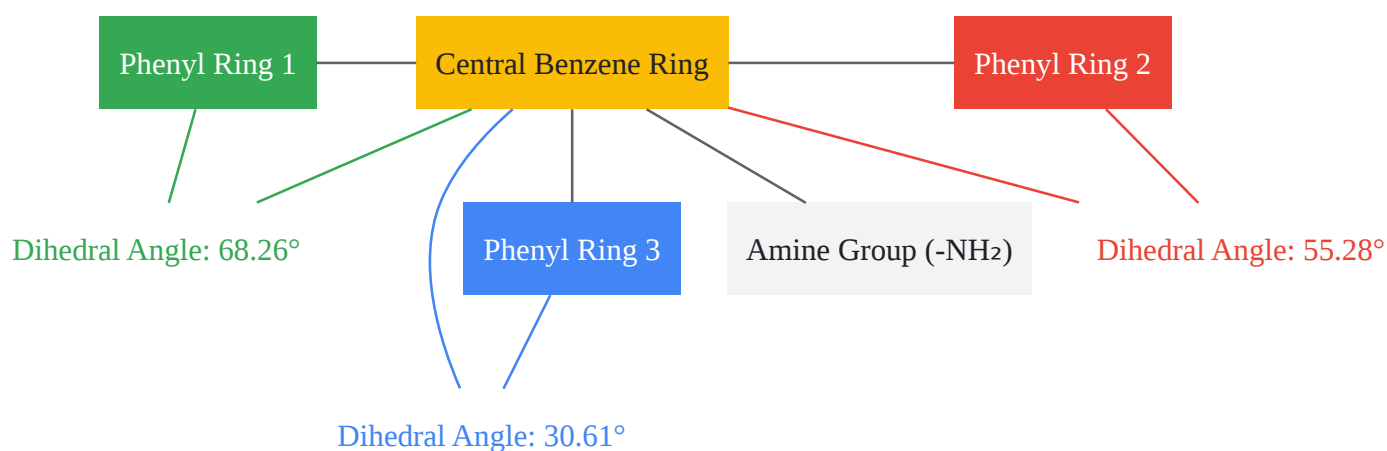
Property	Details
CAS Registry Number	6864-20-6 [1] [2] [3]
Molecular Formula	C ₂₄ H ₁₉ N [4] [1] [5]
Average Molecular Mass	321.41 g/mol [1] [3]
IUPAC Name	5'-Phenyl-[1,1':3',1''-terphenyl]-2'-amine [1]
Physical Form	Powder [2]
Melting Point	122-125 °C [2]
Purity	97% [2] [3]

Structural Characterization

A key finding from a crystallographic study reveals the molecule's three-dimensional structure:

- The central benzene ring is twisted with respect to the three pendant phenyl rings. The reported **dihedral angles** are **68.26(10)°**, **55.28(10)°**, and **30.61(11)°** [5].
- This pronounced non-planarity is due to **steric hindrance** from the two ortho-substituted phenyl rings, which prevents the amine group (-NH₂) from participating in hydrogen-bonding interactions [5].

The following diagram illustrates this twisted molecular geometry:



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Molecular structure of 2,4,6-triphenylaniline showing dihedral angles of pendant phenyl rings. [5]

Handling and Safety Information

For researchers planning to work with this compound, please note the following safety classifications and recommended personal protective equipment (PPE) [2]:

- **Hazard Statements:** Eye Irrit. 2, Skin Irrit. 2, STOT SE 3 (Specific target organ toxicity - single exposure).
- **Target Organ:** Respiratory system.
- **Recommended PPE:** Dust mask type N95 (US), eyeshields, and gloves.

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References

1. 2,4,6-triphenylaniline | C₂₄H₁₉N [chemspider.com]
2. , 2 , 4 - 6 97 6864-20-6 Triphenylaniline [sigmaaldrich.com]
3. 6864-20-6 Cas No. | 2,4,6-Triphenylaniline [store.apolloscientific.co.uk]
4. 2,4,6-Triphenylaniline | C₂₄H₁₉N | CID 629425 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. 2,4,6-Triphenylaniline [profiles.umsl.edu]

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